

A Technical Guide to the Nomenclature and Structure of Pyrrolidine-3-carbonitrile

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Compound of Interest

Compound Name: Pyrrolidine-3-carbonitrile

Cat. No.: B051249

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This guide provides a detailed examination of the chemical nomenclature of **pyrrolidine-3-carbonitrile**, a heterocyclic compound of significant interest in medicinal chemistry and organic synthesis. As a key building block, a comprehensive understanding of its structure and formal naming conventions is paramount for clear communication and unambiguous identification in research and development.

Decoding the IUPAC Name: A Systematic Approach

The formal name, **pyrrolidine-3-carbonitrile**, is assigned according to the systematic rules established by the International Union of Pure and Applied Chemistry (IUPAC). A breakdown of the name reveals the specific structural features of the molecule.

- "Pyrrolidine": This is the parent or root name of the molecule. It designates a five-membered, saturated heterocyclic compound containing one nitrogen atom. The "-idine" suffix signifies a saturated ring system. Also known as tetrahydropyrrole, the pyrrolidine ring is a common motif in numerous natural products and synthetic drugs.^[1]
- "-3-": This numerical locant indicates the position of the substituent on the pyrrolidine ring. By convention, the heteroatom (in this case, nitrogen) is assigned the first position (1). The subsequent carbon atoms are then numbered sequentially around the ring. Therefore, the "-3-" specifies that the substituent is attached to the third carbon atom relative to the nitrogen.

- "-carbonitrile": This functional group name describes a cyano group ($-C\equiv N$) when it is the principal functional group attached to a cyclic structure. The term "carbonitrile" is used to emphasize that the carbon atom of the cyano group is not part of the main ring or chain.

The combination of these components logically constructs the full IUPAC name, providing a precise description of the molecule's connectivity.

Structural Representation and Stereoisomerism

The molecular formula for **pyrrolidine-3-carbonitrile** is $C_5H_8N_2$.^{[2][3][4]} The carbon atom at the 3-position is bonded to four different groups (a hydrogen atom, the cyano group, and two different carbon atoms within the ring), making it a chiral center. Consequently, **pyrrolidine-3-carbonitrile** can exist as a pair of enantiomers: (R)-**pyrrolidine-3-carbonitrile** and (S)-**pyrrolidine-3-carbonitrile**. These stereoisomers are non-superimposable mirror images of each other and may exhibit different biological activities, a critical consideration in drug development. The racemic mixture contains equal amounts of both enantiomers.

Caption: Chemical structure of **pyrrolidine-3-carbonitrile** with IUPAC numbering.

Synonyms and Identification

In scientific literature and chemical catalogs, **pyrrolidine-3-carbonitrile** may be referred to by several synonyms. It is also commonly available as a hydrochloride salt.^{[5][6][7][8]}

Nomenclature Type	Name
IUPAC Name	Pyrrolidine-3-carbonitrile
Common Synonym	3-Pyrrolidinecarbonitrile ^[4]
Common Synonym	3-Cyanopyrrolidine ^[7]
(R)-enantiomer	(3R)-Pyrrolidine-3-carbonitrile ^[2]
(S)-enantiomer Salt	(S)-Pyrrolidine-3-carbonitrile hydrochloride ^[5]

A crucial identifier for any chemical compound is its CAS (Chemical Abstracts Service) Registry Number. This unique number ensures unambiguous identification, regardless of the naming convention used.

Compound Form	CAS Registry Number
Racemic Mixture	10603-53-9[3][4][9]
(3R)-enantiomer	1154097-27-4[2]
(3R)-enantiomer HCl Salt	1153950-54-9[6][10]
(3S)-enantiomer HCl Salt	1153950-49-2[5][11]
Racemic HCl Salt	1187930-86-4[7][8]

Applications in Synthesis

Pyrrolidine-3-carbonitrile is a versatile intermediate in organic synthesis.[12] The nitrile and amine functional groups allow for a wide range of chemical transformations, making it a valuable building block for creating more complex molecules.[9] It is particularly significant in the synthesis of pharmaceuticals, especially those targeting the central nervous system.[9][12] The pyrrolidine scaffold itself is present in many natural alkaloids and approved drugs.[1]

Conclusion

The systematic IUPAC name "**pyrrolidine-3-carbonitrile**" provides an accurate and complete description of this important heterocyclic compound. Understanding the principles behind this nomenclature, recognizing its synonyms and CAS numbers, and appreciating its stereochemical nature are fundamental for professionals in chemical research and drug development. This knowledge ensures precision in scientific communication and facilitates the effective use of this versatile building block in the synthesis of novel chemical entities.

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